

# Application Notes and Protocols: Alkylation and Acylation of 2'-Hydroxy-3-phenylpropiophenone

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## Compound of Interest

Compound Name: 2'-Hydroxy-3-phenylpropiophenone

Cat. No.: B021841

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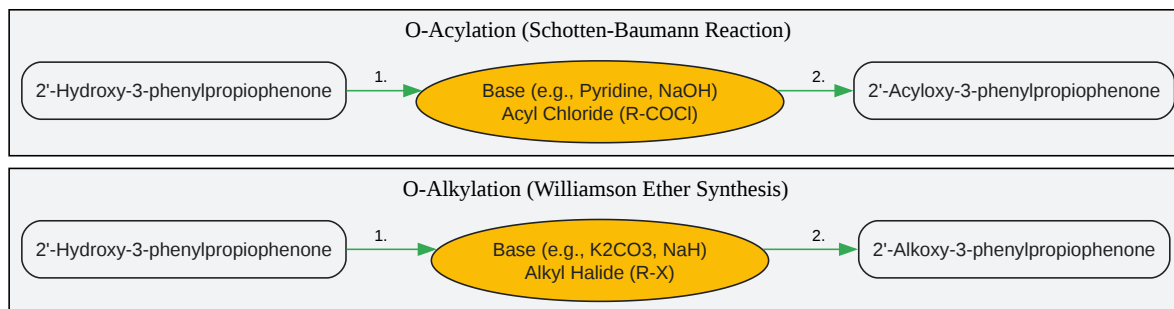
These application notes provide detailed protocols for the O-alkylation and O-acylation of **2'-Hydroxy-3-phenylpropiophenone**, a key intermediate in the synthesis of various biologically active compounds, including the antiarrhythmic drug Propafenone. The resulting ether and ester derivatives are of significant interest in medicinal chemistry due to their potential anti-inflammatory and antimicrobial properties.

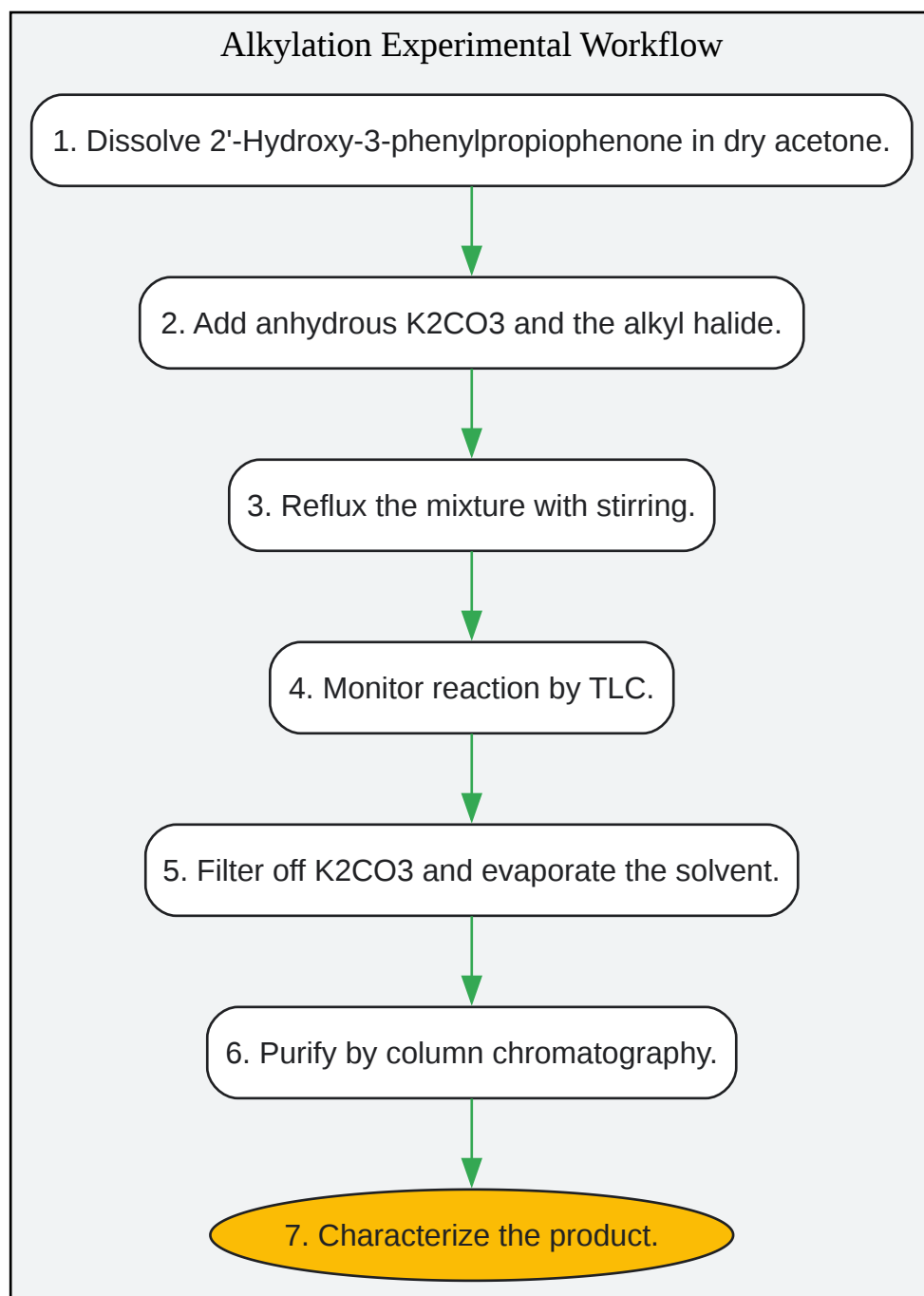
## Introduction

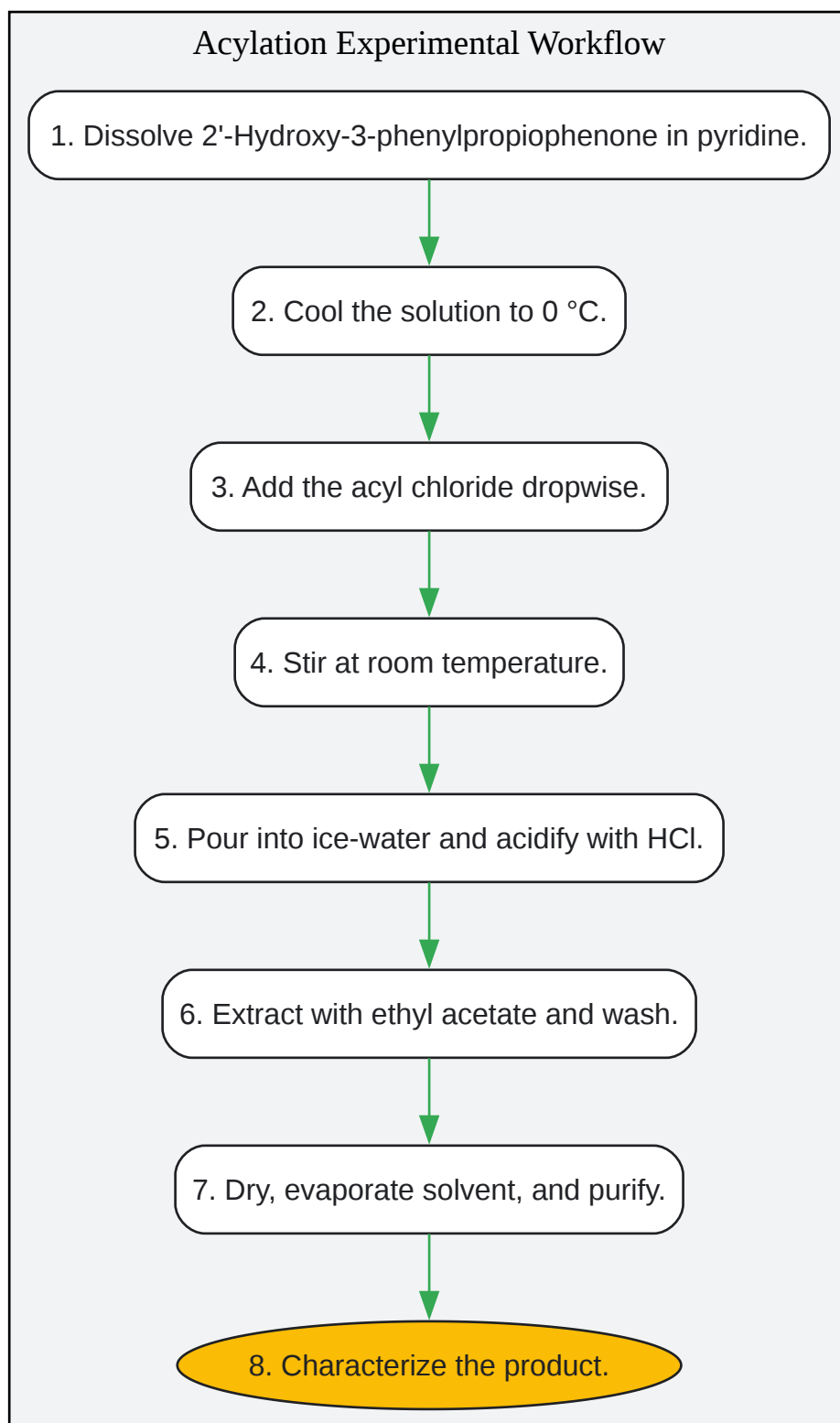
**2'-Hydroxy-3-phenylpropiophenone** possesses a reactive phenolic hydroxyl group that can be readily functionalized through alkylation and acylation reactions. O-alkylation, typically achieved via the Williamson ether synthesis, involves the reaction of the corresponding phenoxide with an alkyl halide. O-acylation can be performed using various acylating agents, such as acid chlorides or anhydrides, often under Schotten-Baumann conditions. These modifications allow for the exploration of structure-activity relationships and the development of new therapeutic agents. Derivatives of 2'-hydroxychalcones, which share a similar structural motif, have been shown to exhibit anti-inflammatory effects by inhibiting pro-inflammatory mediators and modulating key signaling pathways like NF- $\kappa$ B and MAPK.<sup>[1][2][3][4][5]</sup>

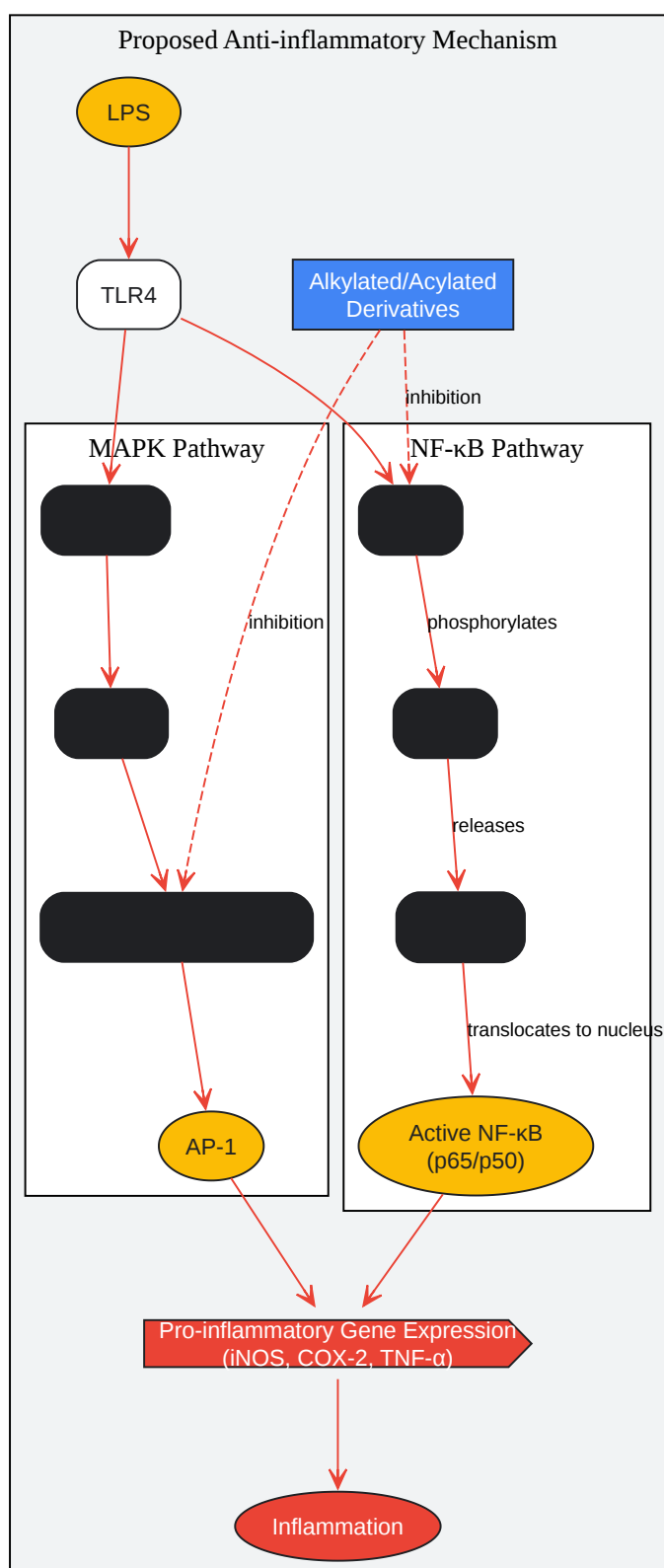
## Chemical Reactions Overview

The primary reactions discussed in these notes are the O-alkylation and O-acylation of the phenolic hydroxyl group of **2'-Hydroxy-3-phenylpropiophenone**.









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## References

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